

Application Notes and Protocols for the Synthesis of 9,10-Dibromophenanthrene

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Compound of Interest

Compound Name: 9,10-Dibromophenanthrene

Cat. No.: B099643

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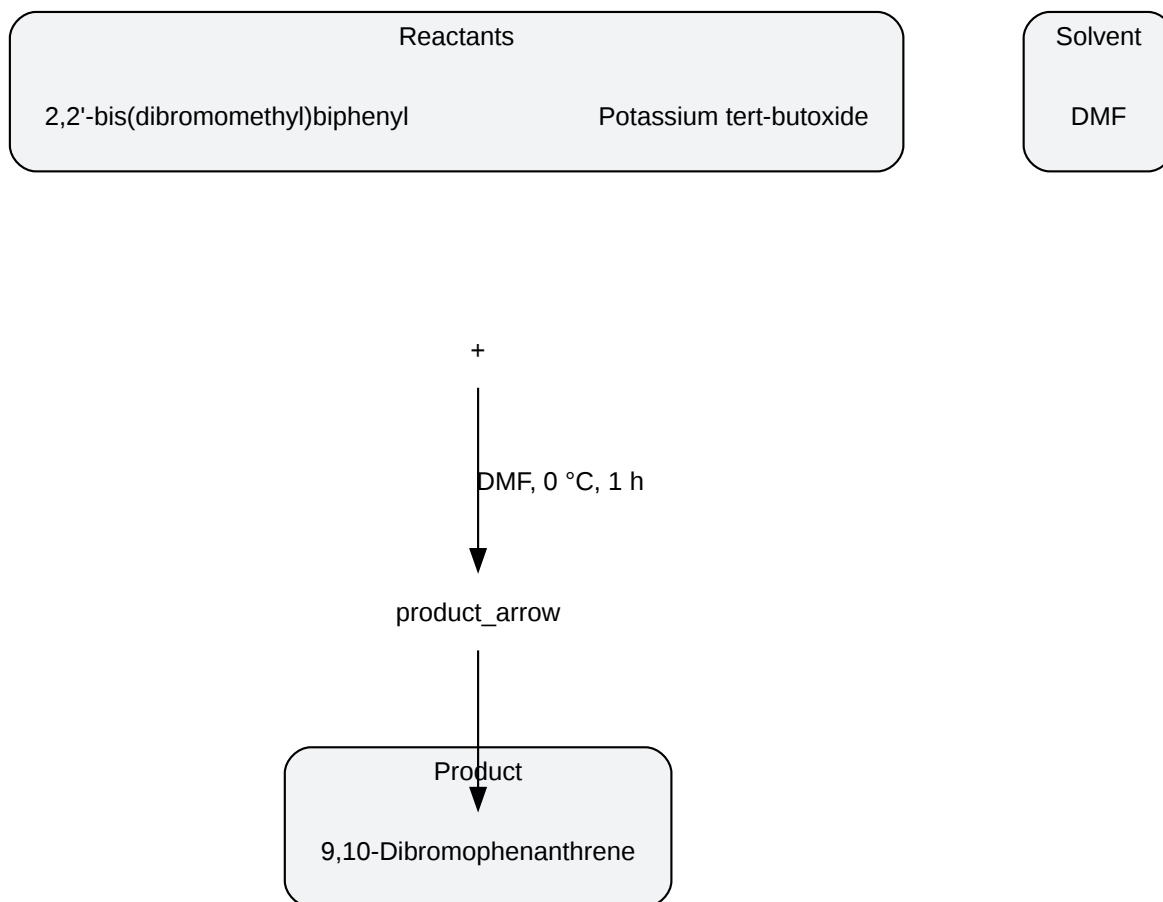
This document provides a detailed experimental protocol for the synthesis of **9,10-Dibromophenanthrene**, a valuable building block in the development of functionalized π -conjugated molecules for applications in organic electronics and medicinal chemistry.

Introduction

9,10-Dibromophenanthrene is a key intermediate used in the synthesis of various polycyclic aromatic hydrocarbons (PAHs) and their derivatives. The bromine atoms at the 9 and 10 positions are amenable to a variety of cross-coupling reactions, allowing for the extension of the π -conjugated system and the introduction of diverse functional groups. This application note details a high-yield synthesis protocol from 2,2'-bis(dibromomethyl)biphenyl.

Reaction Scheme

Reaction Scheme for the Synthesis of 9,10-Dibromophenanthrene

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Caption: Synthesis of **9,10-Dibromophenanthrene** from 2,2'-bis(dibromomethyl)biphenyl.

Quantitative Data Summary

Table 1: Physicochemical Properties of **9,10-Dibromophenanthrene**

| Property | Value |
|-------------------|--|
| CAS Number | 15810-15-8[1] |
| Molecular Formula | C ₁₄ H ₈ Br ₂ [1] |
| Molecular Weight | 336.02 g/mol [1] |
| Melting Point | 179-180 °C[2] |
| Boiling Point | 441.1 ± 18.0 °C (Predicted)[2] |
| Appearance | Yellow solid |

Table 2: Spectroscopic Data for **9,10-Dibromophenanthrene**

| Spectroscopy | Data |
|---|---|
| ¹ H NMR (500 MHz, CDCl ₃) | δ = 8.63 (dd, J = 8.2, 1.4 Hz, 2H), 8.47 (dd, J = 8.1, 1.5 Hz, 2H), 7.70 (ddd, J = 8.2, 7.0, 1.5 Hz, 2H), 7.66 (ddd, J = 8.1, 7.0, 1.4 Hz, 2H) ppm[3] |
| ¹³ C NMR (126 MHz, CDCl ₃) | δ = 131.27, 130.36, 129.68, 128.18, 127.76, 126.24, 122.84 ppm[3] |
| HR-MS (APCI+ FT-ICR) | m/z = 334.90806 [M+H ⁺], calcd. for [C ₁₄ H ₉ ⁷⁹ Br ₂ ⁺]: m/z = 334.90655[3] |

Experimental Protocol

This protocol is adapted from a reported high-yield synthesis.[3] All operations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE) should be worn.

Materials and Equipment:

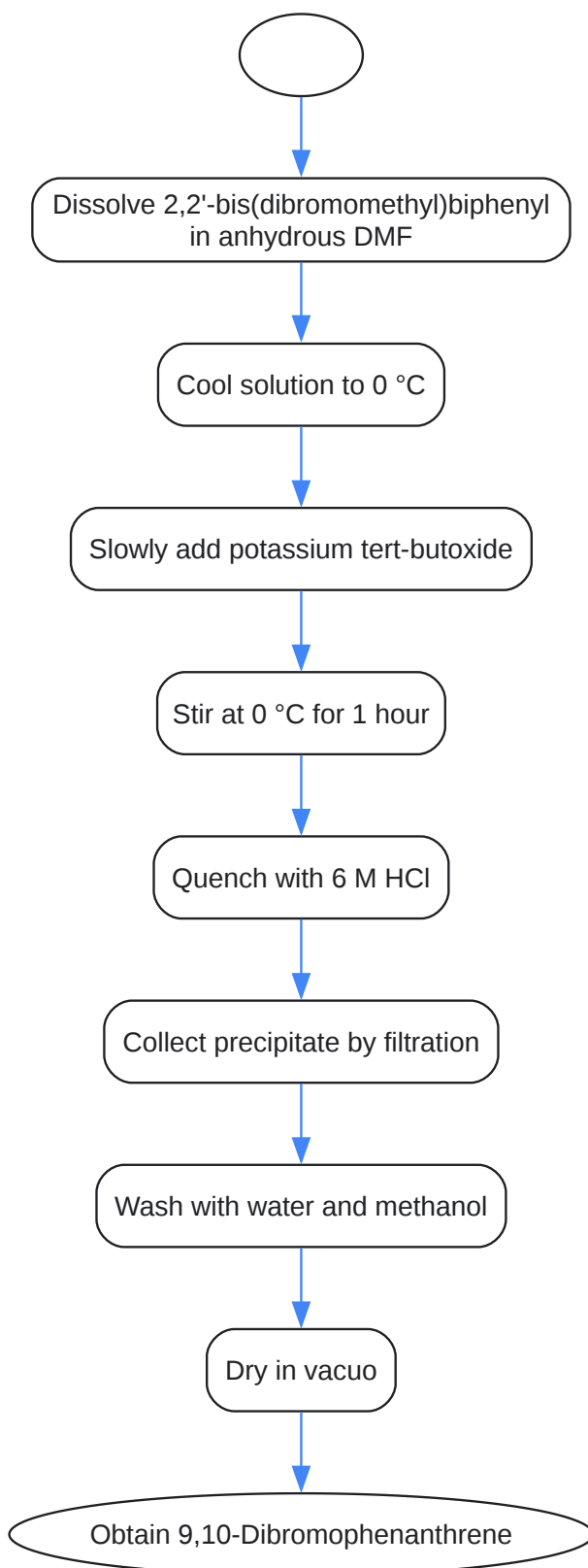
- 2,2'-bis(dibromomethyl)biphenyl
- Potassium tert-butoxide (t-BuOK)[4][5][6][7][8]

- Anhydrous N,N-Dimethylformamide (DMF)[9][10][11][12][13]
- 6 M Hydrochloric acid (HCl)
- Methanol (MeOH)
- Deionized water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Buchner funnel and filter flask
- Standard glassware for extraction and filtration

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 2,2'-bis(dibromomethyl)biphenyl (1.0 eq) in anhydrous DMF.
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Addition of Base:** While stirring, slowly add potassium tert-butoxide (3.25 eq) to the cooled solution.
- **Reaction:** Maintain the reaction mixture at 0 °C and continue stirring for 1 hour.
- **Quenching:** Slowly quench the reaction by adding 6 M HCl.
- **Precipitation and Filtration:** A precipitate will form. Collect the solid by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid sequentially with deionized water and methanol.
- **Drying:** Dry the product in vacuo to afford **9,10-Dibromophenanthrene** as a yellow solid. A reported yield for this reaction is up to 91%. [3]

Experimental Workflow



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Caption: Step-by-step workflow for the synthesis of **9,10-Dibromophenanthrene**.

Safety Precautions

- 2,2'-bis(bromomethyl)biphenyl: Causes severe skin burns and eye damage. May cause respiratory irritation. Handle with care, avoiding inhalation and contact with skin and eyes. [\[14\]](#)
- Potassium tert-butoxide: Flammable solid that reacts violently with water. It is corrosive and causes severe skin burns and eye damage. Handle in an inert atmosphere and keep away from water. [\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- N,N-Dimethylformamide (DMF): Flammable liquid and vapor. It is harmful in contact with skin and may damage the unborn child. Causes serious eye irritation. Use in a well-ventilated area and avoid exposure. [\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- **9,10-Dibromophenanthrene**: Harmful if swallowed. Very toxic to aquatic life with long-lasting effects. Avoid release to the environment. [\[15\]](#)
- Hydrochloric Acid (6 M): Corrosive. Causes severe skin burns and eye damage. Handle with appropriate gloves and eye protection.

Always consult the Safety Data Sheet (SDS) for each chemical before use. All manipulations should be carried out in a chemical fume hood. Wear appropriate personal protective equipment, including safety goggles, gloves, and a lab coat.

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